

# Application Notes and Protocols: Creating Hydrophobic Surfaces with Di-n-octyldichlorosilane

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## Compound of Interest

Compound Name: *Di-n-octyldichlorosilane*

Cat. No.: *B032779*

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## Introduction

**Di-n-octyldichlorosilane** ( $C_{16}H_{34}Cl_2Si$ ) is an organochlorosilane compound used to create hydrophobic surfaces on various substrates.<sup>[1]</sup> Its two reactive chlorine atoms readily react with surface hydroxyl (-OH) groups present on materials like glass, silica, and metal oxides. This reaction forms stable, covalent siloxane (Si-O-Substrate) bonds. The two long n-octyl ( $C_8H_{17}$ ) alkyl chains are nonpolar and orient away from the surface, creating a low-energy, water-repellent layer.

This surface modification is of significant interest in research and industry. In drug development, for instance, creating hydrophobic surfaces on nanocarriers can enhance the loading capacity of poorly water-soluble drugs and modulate their release kinetics.<sup>[2]</sup> These application notes provide a detailed overview of the properties, reaction mechanism, and experimental protocols for using **di-n-octyldichlorosilane** to create hydrophobic surfaces.

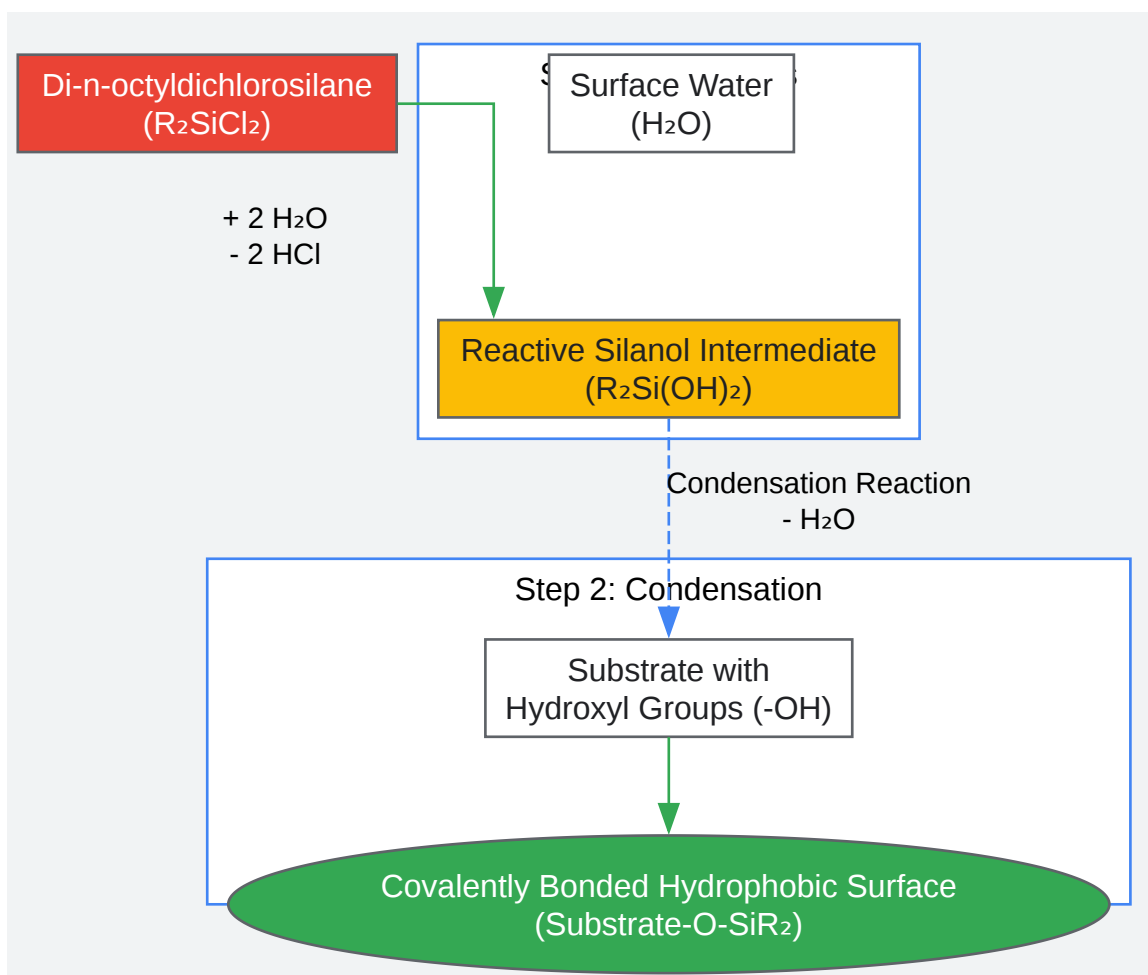
## Physicochemical Properties of Di-n-octyldichlorosilane

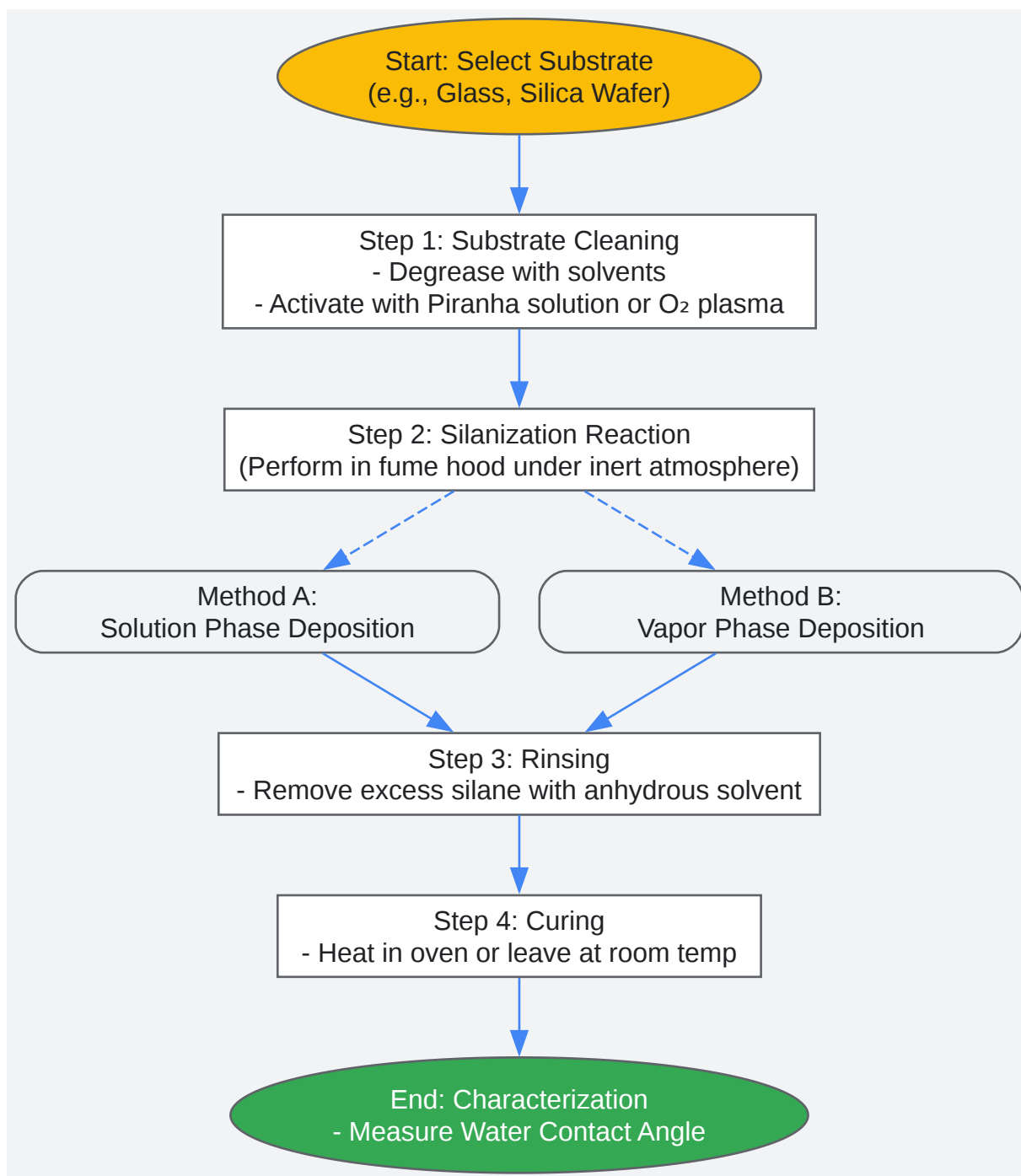
Property	Value
Chemical Formula	C <sub>16</sub> H <sub>34</sub> Cl <sub>2</sub> Si
Molecular Weight	325.43 g/mol
Appearance	Liquid
Density	0.936 g/mL at 25 °C[3]
Refractive Index	n <sub>20</sub> /D 1.456[3]
Flash Point	110 °C (230 °F)[3]
Solubility	Soluble in anhydrous organic solvents (e.g., toluene, heptane). Reacts violently with water and other protic solvents.[2]

## Mechanism of Surface Modification

The creation of a hydrophobic layer using **di-n-octyldichlorosilane** is a two-step process involving hydrolysis and condensation.

- **Hydrolysis:** The highly reactive silicon-chlorine (Si-Cl) bonds react with trace amounts of water present on the substrate surface or in the solvent, forming reactive silanol (Si-OH) groups and hydrochloric acid (HCl) as a byproduct.
- **Condensation:** The newly formed silanol groups then condense with the hydroxyl groups on the substrate, forming strong, covalent siloxane (Si-O-Si) bonds that anchor the molecule to the surface. Adjacent silanol groups can also condense with each other, creating a cross-linked, stable polymeric layer on the surface.





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